

# (3-Bromopropoxy)-tert-butyldimethylsilane

## molecular weight and formula

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### Compound of Interest

Compound Name: (3-Bromopropoxy)-tert-butyldimethylsilane

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An In-Depth Technical Guide to **(3-Bromopropoxy)-tert-butyldimethylsilane** For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information regarding the chemical properties of **(3-Bromopropoxy)-tert-butyldimethylsilane**, a versatile reagent used in various chemical syntheses.

## Core Molecular Data

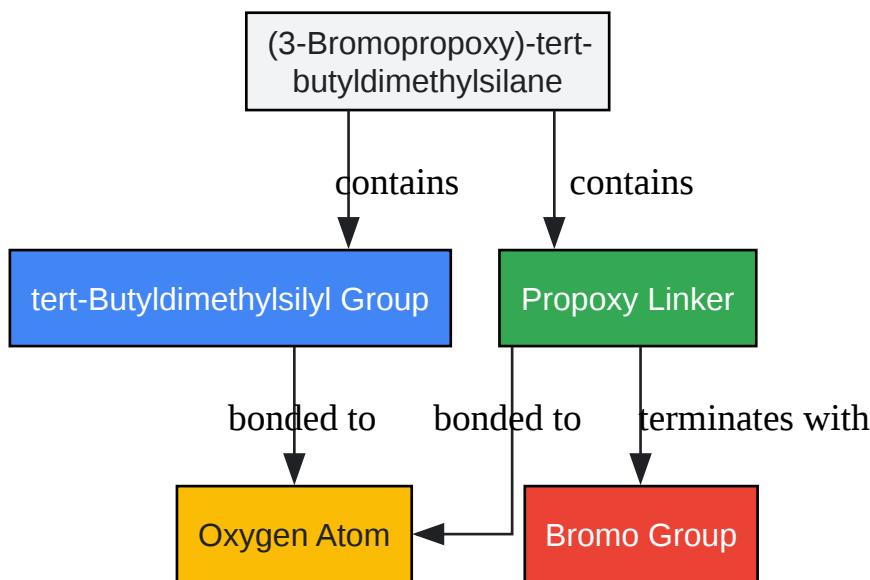
**(3-Bromopropoxy)-tert-butyldimethylsilane** is an organosilicon compound utilized in synthetic organic chemistry.<sup>[1]</sup> Its key molecular identifiers are summarized below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>21</sub> BrOSi <sup>[1][2][3]</sup>
Molecular Weight	253.25 g/mol <sup>[1][2][3][4]</sup>
CAS Number	89031-84-5 <sup>[1][2][3]</sup>

## Structural Composition

The molecular structure of **(3-Bromopropoxy)-tert-butyldimethylsilane** consists of a silyl ether functional group, which links a bromopropoxy group to a tert-butyldimethylsilyl group. The

diagram below illustrates this logical relationship.



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Caption: Logical relationship of the core components of the molecule.

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **(3-Bromopropoxy)-tert-butyldimethylsilane** are specific to individual research objectives and are not detailed in the general documentation found. One cited method involves the reaction of 3-bromo-1-propanol with tert-butyldimethylchlorosilane and imidazole.<sup>[3]</sup> For specific experimental designs, researchers should consult peer-reviewed literature relevant to their field of application.

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